

An In-depth Technical Guide to 1-Dodecanol (Lauryl Alcohol)

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Compound of Interest

Compound Name: 2,2,4,6,6-PENTAMETHYL-3-
HEPTENE

Cat. No.: B089596

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A Note on CAS Number: The CAS number provided in the query, 123-48-8, corresponds to **2,2,4,6,6-Pentamethyl-3-heptene**.^{[1][2][3][4][5]} However, for the purpose of a detailed technical guide relevant to researchers and drug development professionals, this document will focus on 1-Dodecanol (CAS Number: 112-53-8), as it aligns with the extensive scientific interest in its biological activities and pharmaceutical applications. 1-Dodecanol is a saturated 12-carbon fatty alcohol.^[6]

This guide provides a comprehensive overview of 1-Dodecanol, including its chemical structure, physicochemical properties, synthesis, and applications, with a focus on its relevance to the scientific and pharmaceutical research communities.

Chemical Structure and Identification

1-Dodecanol, also known as lauryl alcohol, is a straight-chain fatty alcohol.^[7] Its structure consists of a twelve-carbon aliphatic chain with a hydroxyl group at one terminus.

- Molecular Formula: C₁₂H₂₆O^{[8][9]}
- IUPAC Name: Dodecan-1-ol^{[9][10]}
- SMILES: CCCCCCCCCCCC^[10]
- InChI Key: LQZZUXJYWNFBMV-UHFFFAOYSA-N^{[9][10]}

Physicochemical Properties

1-Dodecanol is a colorless, tasteless solid with a floral smell at room temperature, and it may also present as a colorless thick liquid.^[10] It is practically insoluble in water but soluble in ethanol and ether.^{[10][11]}

Table 1: Physicochemical Properties of 1-Dodecanol

Property	Value	Reference(s)
Molecular Weight	186.33 g/mol	^[8]
Melting Point	22-26 °C	^{[8][12]}
Boiling Point	258.0 ± 3.0 °C at 760 mmHg	^[8]
Density	0.833 g/mL at 25 °C	^[12]
Flash Point	115.4 ± 4.6 °C	^[8]
Water Solubility	0.0026 g/L	^[10]
logP	5.13 - 5.36	^{[8][10]}

Synthesis and Manufacturing

Industrially, 1-dodecanol is produced from palm kernel or coconut oil.^[7] A common synthetic method is the Ziegler process.^[7] In the laboratory, a classic method for its synthesis is the Bouveault-Blanc reduction of ethyl laurate.^[7]

A generalized workflow for the synthesis of fatty alcohols, including 1-dodecanol, via the Ziegler process is outlined below.



Figure 1: Generalized Ziegler Process for Fatty Alcohol Synthesis

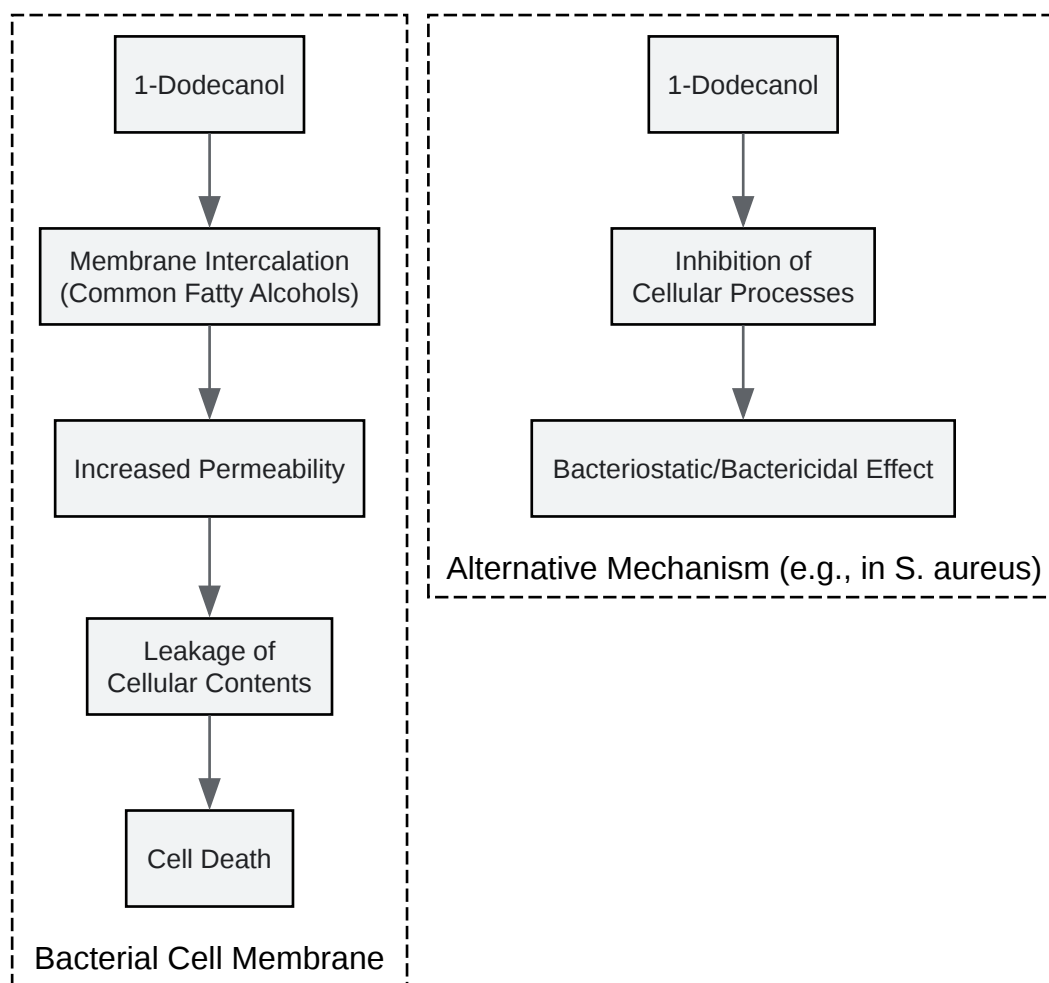


Figure 2: Postulated Antibacterial Mechanisms of 1-Dodecanol

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